

CAS 29625-75-0 physical properties and solubility data

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-deoxy-D-ribonic acid

CAS No.: 29625-75-0

Cat. No.: B1248291

[Get Quote](#)

An In-depth Technical Guide to the Physicochemical Properties of 2,2-Difluoro-2-(fluorosulfonyl)acetic Acid (CAS 29625-75-0)

A Note on Chemical Identity: While the CAS number 29625-75-0 has been associated with 2-Deoxyribonic acid in some databases, a significant body of chemical literature and supplier information links it to 2,2-Difluoro-2-(fluorosulfonyl)acetic acid, which is also identified by CAS number 1717-59-5. This guide will focus on the latter, providing a comprehensive overview of its physical and solubility properties for researchers, scientists, and drug development professionals.

Introduction

2,2-Difluoro-2-(fluorosulfonyl)acetic acid is a highly functionalized, colorless liquid with the molecular formula $C_2HF_3O_4S$.^[1] Its unique structure, incorporating both a carboxylic acid and a fluorosulfonyl group, makes it a valuable reagent in organic synthesis, particularly in the fields of pharmaceutical development and materials science.^{[2][3]} This compound serves as a crucial intermediate for the synthesis of molecules containing difluorocarbene and for difluoromethylation reactions.^[2] Understanding its physical properties and solubility is

paramount for its effective handling, application in synthetic protocols, and for the development of new chemical entities.

Core Physical and Chemical Properties

A comprehensive understanding of the physical characteristics of 2,2-Difluoro-2-(fluorosulfonyl)acetic acid is essential for its application in research and development. These properties dictate the conditions required for its storage, handling, and use in chemical reactions.

Property	Value	Source(s)
Molecular Weight	178.09 g/mol	[1][4]
Appearance	Colorless liquid	
Density	1.723 g/mL at 25 °C	[1][2]
Boiling Point	153 °C	[1][2]
Refractive Index	n _{20/D} 1.36	[1][2]
Flash Point	>110 °C (>230 °F)	[2]
Vapor Pressure	0.158 mmHg at 25 °C	[2]

The high boiling point and flash point suggest that this compound has low volatility and is stable under elevated temperatures, which can be advantageous for controlled reaction conditions.[2] Its density, significantly higher than water, is also a key characteristic for consideration in reaction setups and purification processes.

Solubility Profile

While specific quantitative solubility data in various solvents is not readily available in the literature, the chemical structure of 2,2-Difluoro-2-(fluorosulfonyl)acetic acid provides strong indicators of its expected solubility behavior. The presence of a polar carboxylic acid group suggests solubility in polar organic solvents. However, the compound is also noted to be moisture-sensitive, indicating reactivity with water, which may affect its stability in aqueous solutions.

Predicted Solubility:

- **Polar Protic Solvents** (e.g., alcohols): Likely to be soluble due to hydrogen bonding potential with the carboxylic acid group.
- **Polar Aprotic Solvents** (e.g., THF, acetone, ethyl acetate): Expected to be soluble due to dipole-dipole interactions.
- **Nonpolar Solvents** (e.g., hexanes, toluene): Likely to have limited solubility.
- **Aqueous Solutions:** The compound's acidic nature suggests it will be soluble in basic aqueous solutions through deprotonation to form a more polar salt. However, its sensitivity to moisture necessitates careful consideration when using aqueous media.

Experimental Protocols for Property Determination

For novel compounds or when precise data is required for process development, experimental determination of physical properties is crucial. Below are standard methodologies for key properties.

Protocol for Determining Boiling Point

The boiling point is a fundamental physical property that indicates a substance's volatility.

- **Apparatus Setup:** Assemble a distillation apparatus with a small distilling flask, a condenser, a thermometer placed correctly (the top of the bulb level with the side arm of the flask), and a receiving flask.
- **Sample Preparation:** Place a small volume of 2,2-Difluoro-2-(fluorosulfonyl)acetic acid into the distilling flask along with a boiling chip to ensure smooth boiling.
- **Heating:** Gently heat the flask using a heating mantle.
- **Observation:** Record the temperature at which the liquid boils and a steady stream of condensate is collected. This temperature is the boiling point.

Protocol for Determining Solubility (Shake-Flask Method)

The shake-flask method is a standard technique for determining the equilibrium solubility of a compound in a specific solvent.[5]

- **Sample Preparation:** Add an excess amount of 2,2-Difluoro-2-(fluorosulfonyl)acetic acid to a known volume of the desired solvent in a sealed vial.
- **Equilibration:** Agitate the vial at a constant temperature for a set period (e.g., 24-48 hours) to ensure equilibrium is reached.[5]
- **Separation:** Allow the undissolved solute to settle. If necessary, centrifuge the sample to separate the saturated solution from the excess solid.
- **Quantification:** Carefully remove an aliquot of the supernatant (the saturated solution) and determine the concentration of the dissolved compound using a suitable analytical technique, such as HPLC or titration.
- **Calculation:** The solubility is then calculated and expressed in units such as mg/mL or mol/L.

Applications and Synthetic Utility

The unique chemical properties of 2,2-Difluoro-2-(fluorosulfonyl)acetic acid make it a versatile tool in modern organic synthesis.

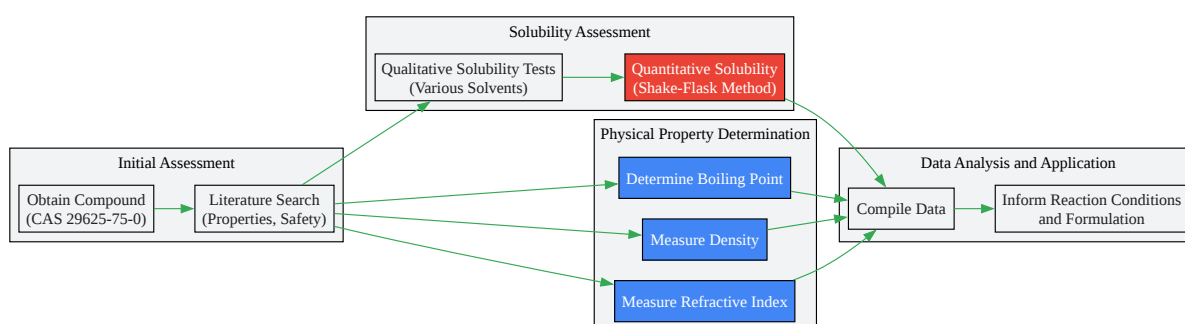
Caption: Key applications stemming from the reactivity of 2,2-Difluoro-2-(fluorosulfonyl)acetic acid.

Its primary role is as a precursor for difluorocarbene, a highly reactive intermediate used to construct difluoromethyl groups and difluorocyclopropanes, which are important motifs in many pharmaceutical compounds.[2] The incorporation of fluorine atoms into drug candidates can significantly enhance their metabolic stability and biological activity.[3] Furthermore, this compound is utilized in the development of advanced materials and coatings, where its fluorinated nature contributes to enhanced durability and chemical resistance.[3]

Safety and Handling

2,2-Difluoro-2-(fluorosulfonyl)acetic acid is a hazardous substance and must be handled with appropriate safety precautions.

- **Hazards:** It is fatal if swallowed or in contact with skin and causes severe skin burns and eye damage.[4]
- **Handling:** Always use in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Avoid breathing fumes, mist, or vapors.
- **Storage:** Store in a tightly sealed container under an inert atmosphere in a cool, dry place away from heat and direct sunlight. It is also noted to be moisture-sensitive.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the physicochemical characterization of a chemical compound.

Conclusion

2,2-Difluoro-2-(fluorosulfonyl)acetic acid is a chemical compound with significant potential in both pharmaceutical and materials science applications. Its utility is intrinsically linked to its distinct physical properties and reactivity. A thorough understanding of its characteristics, as outlined in this guide, is essential for any researcher or scientist intending to work with this versatile reagent. Adherence to strict safety protocols is imperative when handling this hazardous material.

References

- Exploring 2,2-Difluoro-2-(fluorosulfonyl)acetic Acid: Properties and Applications. (n.d.).
- 2,2-Difluoro-2-(fluorosulfonyl)acetic acid - Chem-Impex. (n.d.).
- 2,2-Difluoro-2-(fluorosulfonyl)acetic acid, 97%. (n.d.).
- 2,2-Difluoro-2-(fluorosulfonyl)acetic acid | C₂HF₃O₄S | CID 2737516 - PubChem. (n.d.). Retrieved from [\[Link\]](#)
- US9120740B2 - Method for preparing difluoroacetic acid - Google Patents. (n.d.).
- 2,3,5-Trichlorobenzoic acid | CAS#:50-73-7 | Chemsrvc. (n.d.). Retrieved from [\[Link\]](#)
- Methyl 2,2-difluoro-2-(fluorosulfonyl)acetate | C₃H₃F₃O₄S | CID 547667 - PubChem. (n.d.). Retrieved from [\[Link\]](#)
- Physical-chemical methods of analyses. (n.d.).
- 2-Deoxyribonic acid | C₅H₁₀O₅ | CID 11528367 - PubChem. (n.d.). Retrieved from [\[Link\]](#)
- 4.8: Physical and Chemical Properties - Chemistry LibreTexts. (2020, August 13). Retrieved from [\[Link\]](#)
- EXPERIMENT 1 DETERMINATION OF SOLUBILITY CLASS. (n.d.).
- Physical and Chemical Properties Analysis - Triclinic Labs. (n.d.). Retrieved from [\[Link\]](#)
- 3-(3,5-Di-tert-butyl-1-hydroxy-4-oxocyclohexa-2,5-dien-1-yl)propanoic acid - PubChem. (n.d.). Retrieved from [\[Link\]](#)
- The Experimental Determination of Solubilities - ResearchGate. (n.d.). Retrieved from [\[Link\]](#)

- Methods for measurement of solubility and dissolution rate of sparingly soluble drugs - Lund University Publications. (n.d.). Retrieved from [\[Link\]](#)
- Isolating, Identifying, Imaging, and Measuring Substances and Structures - NCBI - NIH. (n.d.). Retrieved from [\[Link\]](#)
- Chemical Properties of Tributylamine (CAS 102-82-9) - Cheméo. (n.d.). Retrieved from [\[Link\]](#)
- What are the principles of predicting the properties of a compound from its chemical structure? - Quora. (2015, November 30). Retrieved from [\[Link\]](#)
- Tri-n-dodecylamine | C36H75N | CID 7624 - PubChem - NIH. (n.d.). Retrieved from [\[Link\]](#)
- Solubility of Organic Compounds. (2023, August 31). Retrieved from [\[Link\]](#)
- 7.11: Solubility: Calculations - Chemistry LibreTexts. (2024, May 28). Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2,2-二氟-2-(氟磺酰基)乙酸 97% | Sigma-Aldrich [\[sigmaaldrich.cn\]](#)
- 2. [innospk.com](#) [\[innospk.com\]](#)
- 3. [chemimpex.com](#) [\[chemimpex.com\]](#)
- 4. 2,2-Difluoro-2-(fluorosulfonyl)acetic acid | C2HF3O4S | CID 2737516 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 5. [lup.lub.lu.se](#) [\[lup.lub.lu.se\]](#)
- To cite this document: BenchChem. [CAS 29625-75-0 physical properties and solubility data]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1248291/docs#cas-29625-75-0-physical-properties-and-solubility-data\]](https://www.benchchem.com/product/b1248291/docs#cas-29625-75-0-physical-properties-and-solubility-data)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)